

validating the fungicidal efficacy of phosphite against oomycetes

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Phosphite: A Bimodal Fungicide for Oomycete Control

A comprehensive analysis of **phosphite**'s efficacy against oomycete pathogens, comparing its performance with alternative fungicides based on experimental data.

Phosphite, a reduced form of phosphate, has been widely utilized in agriculture since the 1970s for its potent fungicidal properties, particularly against oomycete pathogens.^[1] Marketed as both a fungicide and a fertilizer, **phosphite**-containing products offer a unique, systemic approach to disease management in a variety of crops.^{[1][2]} This guide provides an objective comparison of **phosphite**'s performance against other fungicidal alternatives, supported by experimental data, detailed methodologies, and visual representations of its mode of action.

Mechanism of Action: A Two-Pronged Attack

Phosphite's efficacy stems from a dual mechanism of action that combines direct inhibition of the pathogen and stimulation of the plant's innate defense systems. This bimodal activity provides a robust defense against oomycete infections.

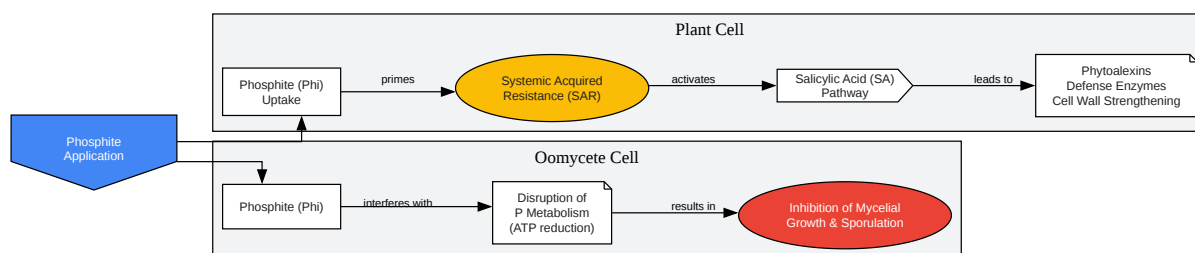
Direct Inhibition: At higher concentrations, **phosphite** directly impedes the growth and development of oomycetes.^{[3][4]} It is thought to interfere with the pathogen's phosphorus metabolism by causing an accumulation of polyphosphate and pyrophosphate, which disrupts ATP synthesis and other vital metabolic pathways.^[5] Studies have shown that **phosphite** can

inhibit mycelial growth and spore germination.[6][7] For instance, **phosphite** has been shown to downregulate key oxidoreductases involved in bioenergetics and redox homeostasis in *Phytophthora cinnamomi*. [3]

Indirect Action (Host Defense Induction): At lower concentrations, **phosphite** acts as a priming agent, triggering the plant's systemic acquired resistance (SAR).[1][8] This involves the activation of various defense responses, including:

- Increased production of phytoalexins: These are antimicrobial compounds that inhibit pathogen growth.[1][5]
- Enhanced activity of defense-related enzymes: Such as peroxidase and polyphenol oxidase. [1]
- Cell wall strengthening: Through lignification and the deposition of callose and suberin.[9][10]
- Activation of signaling pathways: The salicylic acid (SA) pathway is a key component of **phosphite**-induced resistance.[11][12]

This indirect mode of action is considered a significant advantage, as it makes the development of pathogen resistance less likely compared to fungicides with a single target site. [5]



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Phosphite's dual mechanism of action against oomycetes.

Comparative Efficacy: Phosphite vs. Other Fungicides

Phosphite's performance has been evaluated against several conventional fungicides for oomycete control. Its systemic nature, being readily translocated through both xylem and phloem, offers a distinct advantage over non-systemic fungicides like mancozeb, especially for controlling root and tuber diseases.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Fungicide Class	Active Ingredient(s)	Mode of Action	Systemic Activity	Target Pathogens (Oomycetes)	Efficacy Comparison with Phosphite
Phosphonates	Phosphorous acid (Phosphite), Fosetyl-Al	Direct inhibition of P metabolism & indirect host defense induction	Xylem and Phloem mobile (systemic)	Phytophthora, Pythium, Plasmopara, Peronospora	Broadly effective, particularly good for root and crown rots due to systemic nature.[1][2][5] Can be less effective than some newer fungicides in certain situations.[13][14]
Phenylamides	Mefenoxam, Metalaxyl	Inhibits ribosomal RNA synthesis	Xylem mobile (upward systemic)	Phytophthora, Pythium, Downy mildews	Highly effective, but resistance in pathogen populations is a significant concern.[4][13] Phosphite offers an alternative mode of action for resistance management.

Carboxylic Acid Amides (CAAs)	Mandipropam id	Inhibits cellulose synthase, disrupting cell wall biosynthesis	Translaminar (local systemic)	Phytophthora , Downy mildews	Newer chemistry with high efficacy. [13] Studies have shown it to be more effective than phosphite in some greenhouse trials. [13] [14]
Dithiocarbam ates	Mancozeb	Multi-site contact activity	Non-systemic (protectant)	Phytophthora , Downy mildews	A protectant fungicide that requires repeated applications for foliar diseases. [1] Lacks the systemic and curative properties of phosphite.
Thiazole Carboxamide s	Ethaboxam	Disrupts microtubule organization	Translaminar	Pythium, Phytophthora	A newer fungicide showing good efficacy against oomycetes. [13]

Pyridinylmeth yl- benzamides	Fluopicolide	Disrupts spectrin-like proteins involved in cell division	Translaminar	Phytophthora , Downy mildews	Another newer fungicide with high efficacy in trials. [13] [14]
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Experimental Validation of Phosphite Efficacy

Numerous studies have validated the efficacy of **phosphite** against a range of oomycete pathogens in various crops.

In Vitro Sensitivity of Phytophthora cinnamomi

A study evaluating the in vitro sensitivity of 71 *P. cinnamomi* isolates to various fungicides provided a direct comparison of their inhibitory effects on mycelial growth.

Fungicide	FRAC Code	Mean EC ₅₀ (µg/mL)	EC ₅₀ Range (µg/mL)
Oxathiapiprolin	49	0.0004	0.0002 - 0.0007
Mandipropamid	40	0.005	0.003 - 0.011
Ethaboxam	22	0.035	0.017 - 0.069
Mefenoxam	4	0.061	0.023 - 0.138
Fluopicolide	43	0.133	0.046 - 0.330
Potassium Phosphite	P07	81.5	12.9 - 361.2

Data sourced from a
2019 study on new
oomycota fungicides.

[\[13\]](#)[\[14\]](#)

The significantly higher EC₅₀ value for potassium **phosphite** in vitro highlights the importance of its indirect, host-mediated mode of action in overall disease control, which is not captured in

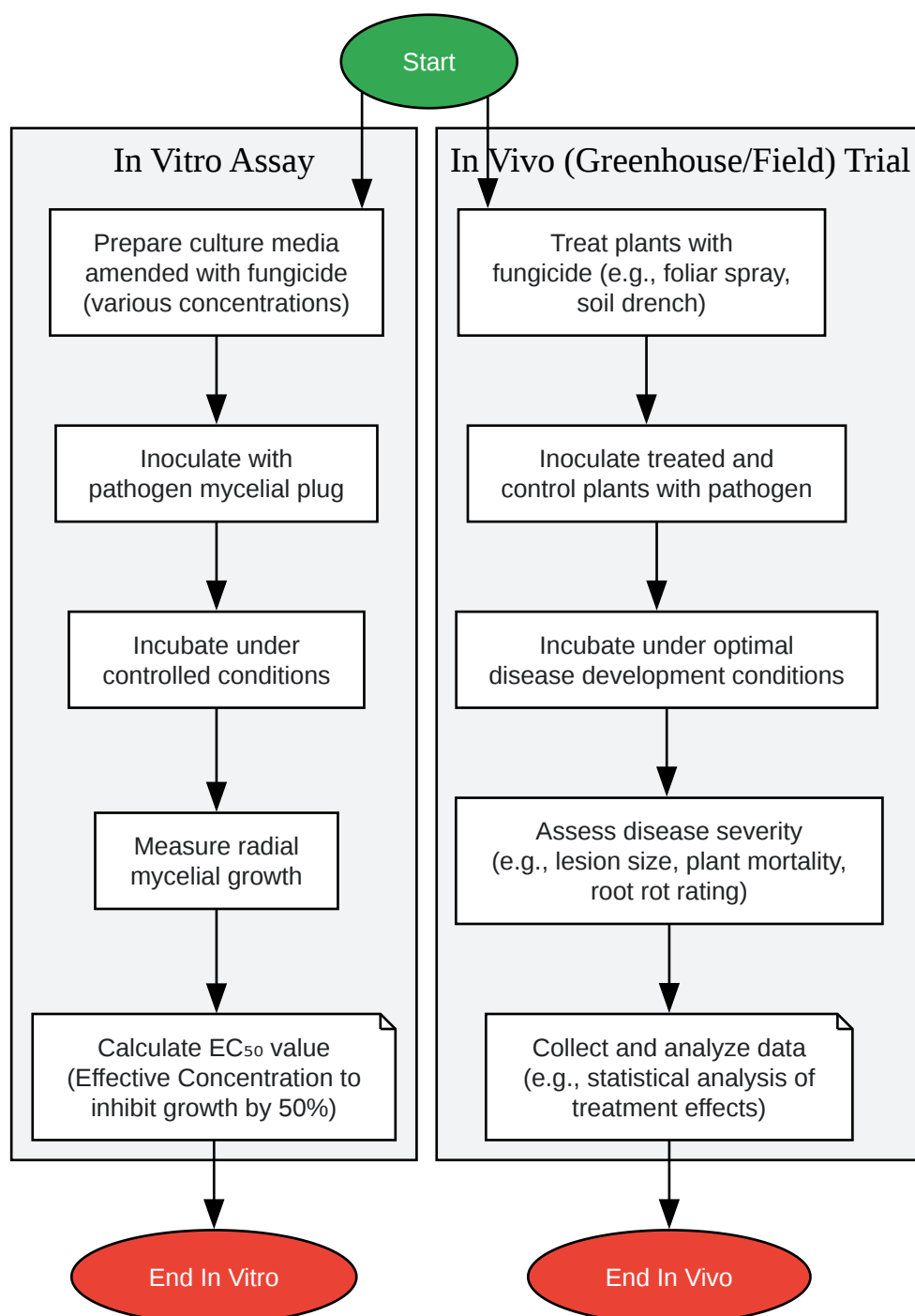
these direct pathogen inhibition assays.

Greenhouse and Field Trials

- Avocado Root Rot (*P. cinnamomi*): In greenhouse trials, while newer fungicides like oxathiapiprolin, fluopicolide, and mandipropamid showed greater efficacy in managing Phytophthora root rot (PRR) on avocado seedlings, mefenoxam and potassium **phosphite** were still effective treatments.[\[13\]](#)[\[14\]](#)
- Potato Late Blight (*P. infestans*): Field studies on potatoes demonstrated that foliar applications of **phosphite** significantly reduced disease infection on tubers after harvest.[\[1\]](#) Combining **phosphite** with reduced doses of non-systemic fungicides has also been shown to provide efficient protection against potato late blight.[\[1\]](#)
- Pepper Crown Rot (*P. capsici*): In greenhouse hydroponic studies, **phosphite** significantly reduced Phytophthora crown rot in inoculated pepper plants compared to untreated controls.[\[1\]](#)
- Native Flora Protection: Foliar **phosphite** applications have been shown to significantly reduce the mortality rate of native Australian wildflowers infected with *P. cinnamomi*.[\[1\]](#)

Experimental Protocols

A generalized workflow for evaluating the efficacy of fungicides like **phosphite** is outlined below. The specific parameters, such as concentrations, incubation times, and assessment methods, will vary depending on the pathogen, host plant, and experimental objectives.



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Generalized workflow for fungicide efficacy testing.

Key Methodological Steps:

- In Vitro Mycelial Growth Inhibition Assay:

- Prepare a suitable culture medium (e.g., V8 agar for *Phytophthora*).
- Amend the medium with a series of concentrations of the fungicide to be tested.
- Inoculate the center of each plate with a mycelial plug from an actively growing culture of the target oomycete.
- Incubate the plates in the dark at an optimal temperature for pathogen growth (e.g., 22°C for *P. cinnamomi*).^[14]
- Measure the radial growth of the colony after a set period (e.g., 3 days).^[14]
- Calculate the percentage of growth inhibition relative to a non-fungicide control and determine the EC₅₀ value.
- Greenhouse Efficacy Trial:
 - Grow host plants to a suitable age in pots containing a sterile growing medium.
 - Apply the fungicide treatment according to the desired application method (e.g., soil drench, foliar spray).
 - Inoculate the plants with a known quantity of the pathogen (e.g., zoospore suspension, infested soil).
 - Maintain the plants in a controlled environment conducive to disease development.
 - Assess disease severity at regular intervals using a standardized rating scale.
 - At the conclusion of the experiment, destructive harvesting may be performed to measure parameters like root dry weight and to re-isolate the pathogen to confirm infection.

Conclusion

Phosphite is a valuable tool for the management of oomycete diseases, offering a unique systemic and dual mode of action that contributes to its effectiveness and durability. While some newer, single-site fungicides may exhibit higher intrinsic activity in *in vitro* and some greenhouse settings, **phosphite**'s ability to induce host defenses provides a crucial advantage

for integrated pest management and resistance mitigation strategies. Its proven efficacy in a wide range of crops and its mobility within the plant make it a versatile and reliable option for controlling devastating oomycete pathogens.

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References

- 1. Review of Phosphite as a Plant Nutrient and Fungicide | MDPI [mdpi.com]
- 2. Phosphate vs Phosphite: Part Three | Progressive Crop Consultant [progressivecrop.com]
- 3. Phosphite inhibits Phytophthora cinnamomi by downregulating oxidoreductases and disrupting energy metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. extension.psu.edu [extension.psu.edu]
- 6. ROS and Oxidative Response Systems in Plants Under Biotic and Abiotic Stresses: Revisiting the Crucial Role of Phosphite Triggered Plants Defense Response - PMC [pmc.ncbi.nlm.nih.gov]
- 7. frontiersin.org [frontiersin.org]
- 8. Phosphite Application Alleviates Pythophthora infestans by Modulation of Photosynthetic and Physio-Biochemical Metabolites in Potato Leaves - PMC [pmc.ncbi.nlm.nih.gov]
- 9. fabinet.up.ac.za [fabinet.up.ac.za]
- 10. auf.isa-arbor.com [auf.isa-arbor.com]
- 11. The functional mechanisms of phosphite and its applications in crop plants - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Frontiers | The functional mechanisms of phosphite and its applications in crop plants [frontiersin.org]
- 13. apsjournals.apsnet.org [apsjournals.apsnet.org]
- 14. apsjournals.apsnet.org [apsjournals.apsnet.org]

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